

An In-depth Technical Guide to the Physical Properties of 1-Methylcyclohexanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Methylcyclohexanol

Cat. No.: B147175

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Introduction

1-Methylcyclohexanol (CAS No: 590-67-0) is a tertiary alcohol that presents as a white solid or a clear, colorless to light yellow liquid at room temperature.[1][2][3] It possesses a mild, camphor-like or woody odor.[3] This compound is a valuable intermediate in organic synthesis and finds applications in the fragrance industry.[4] A thorough understanding of its physical properties is essential for its effective use in research, development, and manufacturing processes. This guide provides a comprehensive overview of the key physical characteristics of **1-Methylcyclohexanol**, supported by detailed experimental protocols for their determination.

Core Physical Properties

The physical properties of **1-Methylcyclohexanol** are summarized in the table below, providing a consolidated reference for key quantitative data.

Property	Value	Units	References
Molecular Formula	C ₇ H ₁₄ O	-	[1][4]
Molecular Weight	114.19	g/mol	[1][5]
Melting Point	24 - 26	°C	[5][6][7][8]
Boiling Point	155 - 168	°C	[1][5][7][9]
98 - 99	°C @ 50 mmHg	[6]	
Density	0.919 - 0.925	g/mL at 25 °C	[5][6][10]
Refractive Index (n _{20/D})	1.4585 - 1.4610	-	[5][9][11]
Flash Point	67 - 68	°C	[1][5][6]
Vapor Pressure	1.011 - 1.13	mmHg @ 25 °C	[6][9]
Solubility in Water	Slightly soluble / 5582	mg/L @ 25 °C (est.)	[3][6][12]
Appearance	White solid or clear colorless to pale yellow liquid	-	[1][2][3]

Experimental Protocols for Physical Property Determination

The following sections detail generalized experimental methodologies for determining the key physical properties of a compound such as **1-Methylcyclohexanol**.

Melting Point Determination

The melting point of a solid is the temperature at which it changes state from solid to liquid. For a pure substance, the melting point is a sharp, well-defined temperature, while impurities tend to lower and broaden the melting range.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or Fisher-Johns)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Ensure the sample of **1-Methylcyclohexanol** is dry and in a powdered form. If necessary, gently grind the solid using a mortar and pestle.
- Pack a small amount of the powdered sample into the open end of a capillary tube to a height of about 3 mm.^[6]
- Compact the sample at the bottom of the tube by tapping the sealed end on a hard surface or by dropping it through a long glass tube.^[6]
- Place the capillary tube into the heating block of the melting point apparatus.^[6]
- If the approximate melting point is unknown, perform a rapid heating to get a rough estimate.
- For an accurate measurement, start heating at a rate that allows the temperature to rise slowly, approximately 1-2°C per minute, as the temperature approaches the expected melting point.^[6]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range) and the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).^[5]

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Apparatus:

- Small test tube or fusion tube
- Capillary tube (sealed at one end)
- Thermometer
- Heating apparatus (e.g., aluminum block heater or water bath)
- Clamps and stand

Procedure:

- Place a few drops of liquid **1-Methylcyclohexanol** into a small test tube.
- Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.
[\[12\]](#)
- Attach the test tube to a thermometer, ensuring the bottom of the test tube is level with the thermometer bulb.
- Immerse the assembly in a heating bath (water or oil, depending on the boiling point).
- Heat the bath gently and observe the capillary tube.[\[13\]](#)
- A slow stream of bubbles will emerge from the open end of the capillary tube as the liquid's vapor pressure increases.
- When a continuous and rapid stream of bubbles is observed, note the temperature. This is an approximation of the boiling point.[\[13\]](#)
- Remove the heat source and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the bubbling stops, and the liquid begins to be drawn up into the capillary tube.[\[13\]](#) Record this temperature.

Density Determination

Density is the mass of a substance per unit volume. For a solid like **1-Methylcyclohexanol** below its melting point, its density can be determined by displacement. Above its melting point,

it is treated as a liquid.

Apparatus:

- Graduated cylinder
- Electronic balance
- Beaker

Procedure for Liquid **1-Methylcyclohexanol** (above 26°C):

- Weigh a clean, dry graduated cylinder on an electronic balance and record its mass.
- Carefully add a known volume (e.g., 10 mL) of liquid **1-Methylcyclohexanol** to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Weigh the graduated cylinder with the liquid and record the new mass.
- The mass of the liquid is the difference between the two weighings.
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Procedure for Solid **1-Methylcyclohexanol** (below 24°C):

- Weigh a sample of solid **1-Methylcyclohexanol** and record its mass.[\[14\]](#)
- Partially fill a graduated cylinder with a liquid in which **1-Methylcyclohexanol** is insoluble (e.g., water, given its slight solubility for this purpose might introduce minor error) and record the initial volume.[\[14\]](#)
- Carefully place the solid sample into the graduated cylinder, ensuring it is fully submerged and no liquid splashes out.
- Record the new volume. The difference between the final and initial volumes is the volume of the solid.[\[14\]](#)
- Calculate the density using the formula: $\text{Density} = \text{Mass} / \text{Volume}$.

Refractive Index Measurement

The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance and is temperature-dependent.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft tissue paper and a suitable solvent (e.g., ethanol or acetone) for cleaning

Procedure:

- Ensure the prisms of the Abbe refractometer are clean and dry.[\[15\]](#)
- Calibrate the instrument using a standard liquid with a known refractive index, such as distilled water.[\[9\]](#)
- Place a few drops of liquid **1-Methylcyclohexanol** onto the surface of the measuring prism.
[\[15\]](#)
- Close the prisms gently to spread the liquid into a thin film.
- Allow the sample to equilibrate to the desired temperature (typically 20°C) by circulating water from the constant temperature bath through the instrument.
- Look through the eyepiece and adjust the control to bring the boundary line between the light and dark fields into sharp focus.[\[9\]](#)
- If necessary, adjust the compensator to eliminate any color fringes from the boundary line.
- Align the boundary line with the crosshairs in the eyepiece.
- Read the refractive index value from the scale.

Solubility Determination

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

- Test tubes
- Graduated pipettes or cylinders
- Vortex mixer or stirring rods
- Spatula

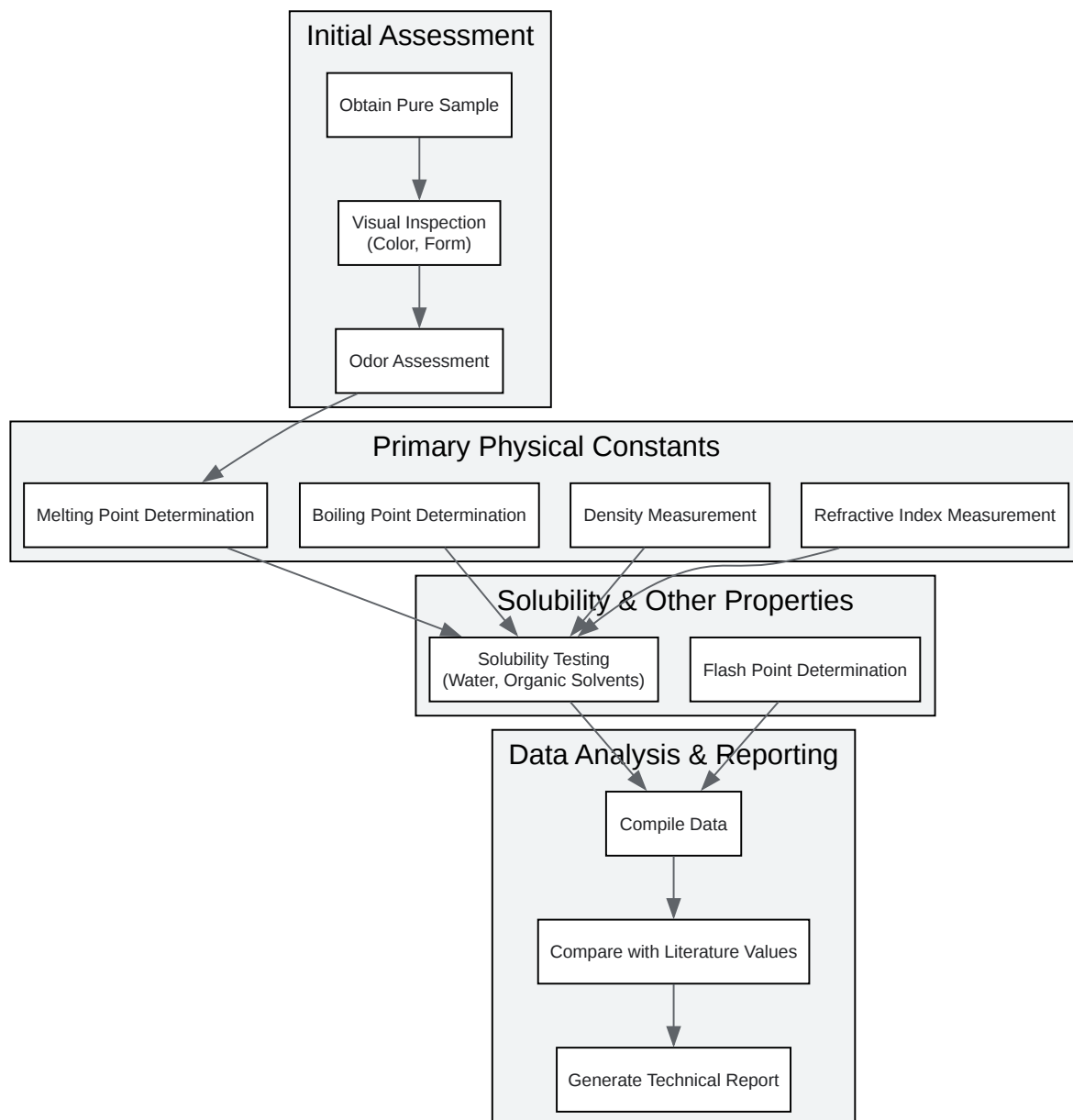
Procedure (Qualitative):

- Place a small, measured amount (e.g., 25 mg) of **1-Methylcyclohexanol** into a test tube.^[7]
- Add a small volume (e.g., 0.75 mL) of the solvent (e.g., water) in portions.^[7]
- After each addition, vigorously shake or stir the mixture for a set period (e.g., 60 seconds).^[8]
- Observe whether the solid dissolves completely.
- Record the substance as soluble, partially soluble, or insoluble based on the visual observation.

Workflow for Physical Characterization

The following diagram illustrates a general workflow for the physical characterization of a chemical compound like **1-Methylcyclohexanol**.

General Workflow for Physical Property Characterization



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Caption: A logical workflow for the physical characterization of a chemical compound.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Properties of 1-Methylcyclohexanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147175#physical-properties-of-1-methylcyclohexanol]

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